

Part 1: Molecular Identity and Physicochemical Profile

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Compound of Interest

Compound Name: *Ethyl-3-bromopropionate-d4*

Cat. No.: *B018681*

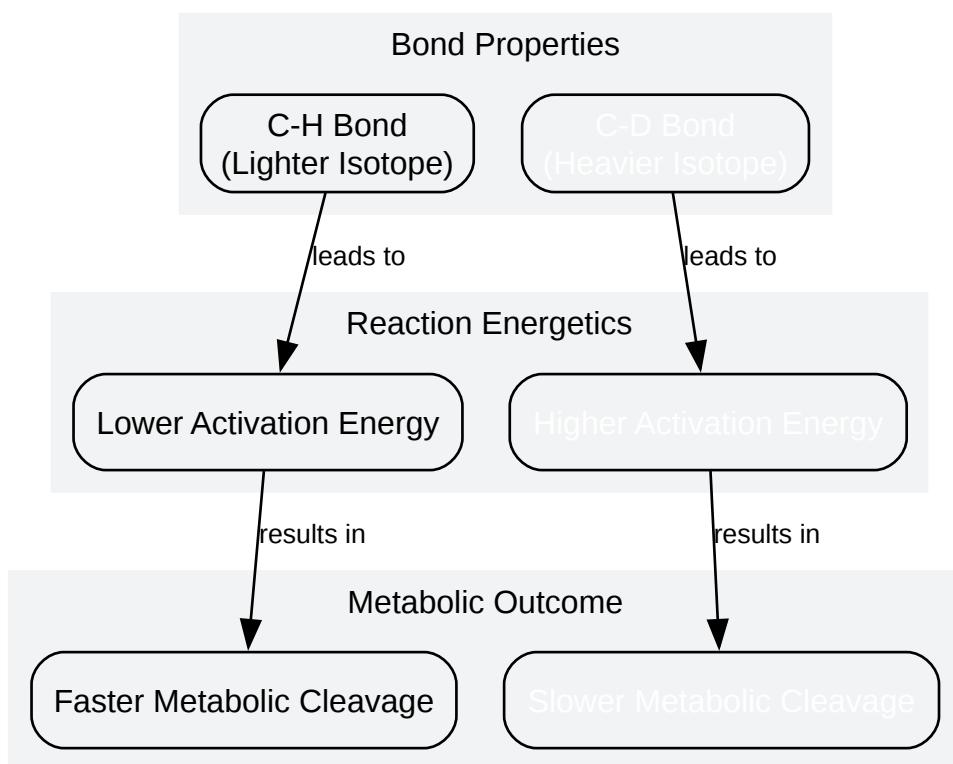
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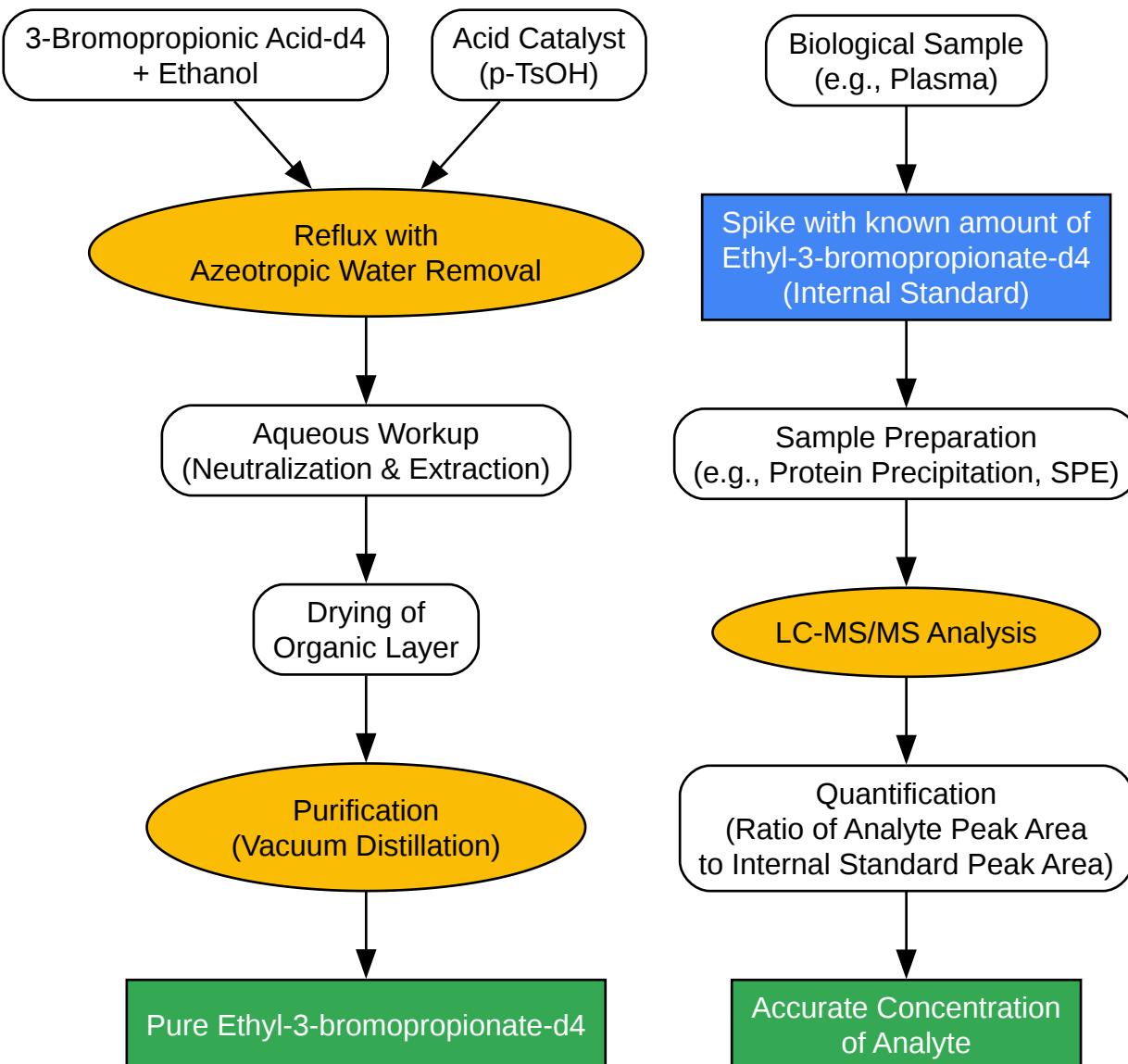
Core Structural Definition

Ethyl-3-bromopropionate-d4 is the deuterium-labeled form of ethyl 3-bromopropionate.[\[1\]](#) The "d4" designation indicates that four hydrogen atoms on the propionate backbone have been replaced by deuterium atoms. This isotopic substitution is precise, occurring at the C2 and C3 positions.

- IUPAC Name: ethyl 3-bromo-2,2,3,3-tetradeuteriopropanoate[\[2\]](#)
- CAS Number: 14341-55-0[\[2\]](#)
- Molecular Formula: C₅H₅D₄BrO₂[\[1\]](#)
- Synonyms: Ethyl 3-bromopropionate-2,2,3,3-d4[\[1\]](#)

The structural difference between the standard and deuterated compound is illustrated below:





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References

- 1. medchemexpress.com [medchemexpress.com]

- 2. Ethyl-3-bromopropionate-d4 | C5H9BrO2 | CID 12318832 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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